

Personal protective equipment for handling Tuspetinib

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tuspetinib

Cat. No.: B8210132

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Essential Safety and Handling Guide for Tuspetinib

This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **Tuspetinib**. The following procedures and recommendations are designed to ensure a safe laboratory environment and proper disposal of the compound.

Hazard Identification and Classification

Tuspetinib is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS)[1]:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.

The signal word for **Tuspetinib** is "Warning"[1]. It is crucial to adhere to the precautionary statements to minimize risk.

Personal Protective Equipment (PPE) and Engineering Controls

The following table summarizes the required personal protective equipment and essential engineering controls for handling **Tuspetinib**. These recommendations are based on the Safety Data Sheet (SDS) for the compound^[1].

Control Type	Specification
Engineering Controls	Ensure adequate ventilation. Use only in areas with appropriate exhaust ventilation. Provide an accessible safety shower and eye wash station.
Eye/Face Protection	Wear safety goggles with side-shields.
Hand Protection	Wear protective gloves.
Skin and Body Protection	Wear impervious clothing to protect the skin.
Respiratory Protection	Use a suitable respirator if ventilation is inadequate or if dust and aerosols are formed.

Safe Handling and Storage Protocols

Handling:

- Avoid contact with skin and eyes^[1].
- Avoid inhalation of dust, aerosols, vapors, or gas^[1].
- Do not eat, drink, or smoke when using this product^[1].
- Wash hands thoroughly after handling^[1].
- Use full personal protective equipment as specified in the table above^[1].

Storage:

- Store in a well-ventilated place.

- For solutions in solvent, store at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light[2].

Emergency and First Aid Procedures

In case of exposure to **Tuspetinib**, follow these first aid measures immediately[1]:

Exposure Route	First Aid Procedure
If on Skin	Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
If Swallowed	Rinse mouth. Do NOT induce vomiting. Call a physician.
If Inhaled	Move the person into fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.

Spill and Disposal Plan

Spill Containment and Cleanup:

- Evacuate personnel to a safe area[1].
- Ensure adequate ventilation[1].
- Wear full personal protective equipment, including a respirator[1].
- Prevent further leakage or spillage if it is safe to do so[1].
- Keep the product away from drains and water courses[1].
- For liquid spills, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders)[1].

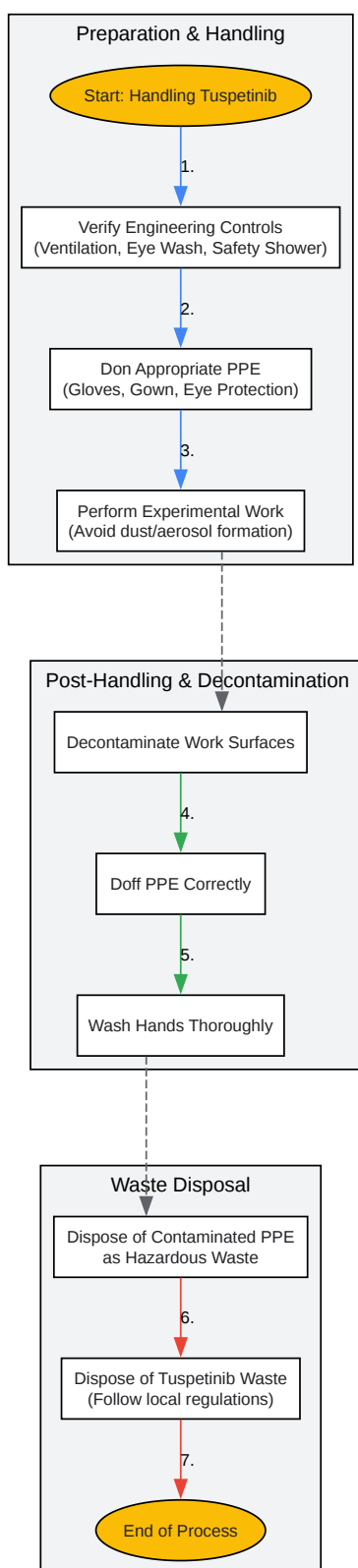
- Decontaminate surfaces and equipment after cleanup[1].

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations[1].
- For unused medicine not on a specific flush list, the FDA recommends mixing it with an unappealing substance like dirt, cat litter, or used coffee grounds[3].
- Place the mixture in a sealed container, such as a plastic bag, and throw it in the trash[3].
- Remove or scratch out all personal information from the original container before recycling or discarding it[3].

Safe Handling and Disposal Workflow

The following diagram illustrates the procedural workflow for the safe handling and disposal of **Tuspetinib**.



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Caption: Workflow for Safe Handling and Disposal of **Tuspentinib**.

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